

Commercial Availability and Synthesis of 2-Chloroisonicotinoyl Chloride: A Technical Guide

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Compound of Interest

Compound Name: 2-Chloropyridine-4-carbonyl
chloride

Cat. No.: B1334659

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability, physicochemical properties, and a representative synthetic protocol for 2-chloroisonicotinoyl chloride (CAS No. 65287-34-5). This reactive acyl chloride serves as a key intermediate in the synthesis of a variety of pharmaceutical and agrochemical compounds.

Physicochemical Properties

2-Chloroisonicotinoyl chloride is a yellow to brown liquid. Key physical and chemical properties are summarized in the table below.

Property	Value	Reference
CAS Number	65287-34-5	
Molecular Formula	C ₆ H ₃ Cl ₂ NO	
Molecular Weight	176.00 g/mol	
Boiling Point	144-148 °C at 10 mmHg	
Density	1.418 g/mL at 25 °C	
Refractive Index	n ₂₀ /D 1.566	
Synonyms	2-Chloropyridine-4-carbonyl chloride	

Commercial Availability

2-Chloroisonicotinoyl chloride is commercially available from several chemical suppliers in varying quantities and purities. Researchers can source this compound from the following vendors, among others:

Supplier	Available Quantities	Purity
Sigma-Aldrich	Custom	97%
Apollo Scientific	100 mg, 250 mg, 500 mg, 1 g, 2.5 g, 5 g	>95%
Toronto Research Chemicals (via Fisher Scientific)	50 mg, 100 mg, 500 mg	Not specified
BLD Pharm	Not specified	Not specified

Synthesis of 2-Chloroisonicotinoyl Chloride

The most common and straightforward method for the preparation of 2-chloroisonicotinoyl chloride is the reaction of 2-chloroisonicotinic acid with a chlorinating agent, typically thionyl chloride (SOCl₂). This reaction efficiently converts the carboxylic acid to the corresponding acyl chloride.

Experimental Protocol: Synthesis of 2-Chloroisonicotinoyl Chloride from 2-Chloroisonicotinic Acid

This protocol is adapted from a similar procedure for the synthesis of 2-chloronicotinoyl chloride.^[1]

Materials:

- 2-Chloroisonicotinic acid
- Thionyl chloride (SOCl₂)
- 1,2-Dichloroethane (or another suitable inert solvent)

Procedure:

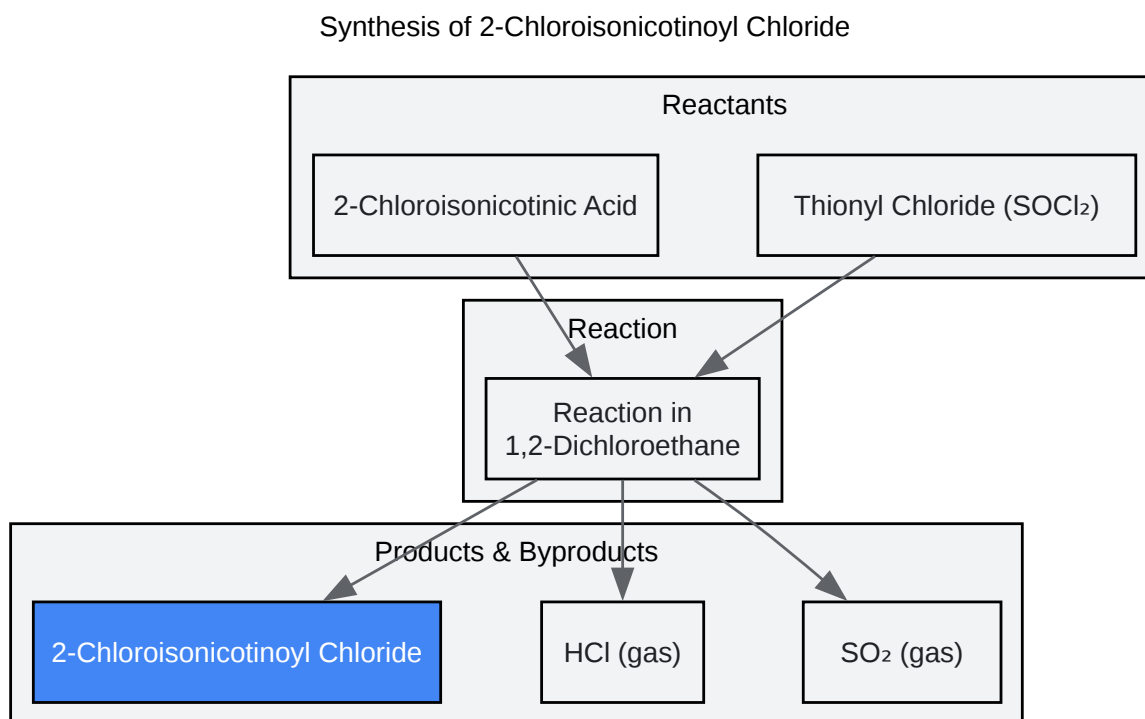
- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, add 10.24 g (0.065 mole) of 2-chloroisonicotinic acid.
- To the flask, add 20 ml of 1,2-dichloroethane as a solvent.
- Slowly and carefully add 9.5 ml of thionyl chloride to the mixture. Caution: This reaction is exothermic and releases toxic gases (HCl and SO₂). It should be performed in a well-ventilated fume hood.
- Heat the reaction mixture to reflux and maintain for 1 hour.
- After the reaction is complete, allow the mixture to cool to room temperature.
- The excess thionyl chloride and the solvent can be removed under reduced pressure to yield the crude 2-chloroisonicotinoyl chloride as an oil. The product may solidify upon standing at room temperature.^[1]

Purification:

The crude product can be purified by vacuum distillation.

Synthesis Workflow

The following diagram illustrates the general workflow for the synthesis of an acyl chloride from a carboxylic acid using thionyl chloride.



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Synthesis of 2-Chloroisonicotinoyl Chloride.

Safety and Handling

2-Chloroisonicotinoyl chloride is a corrosive and moisture-sensitive compound. It should be handled with appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat. All manipulations should be carried out in a well-ventilated fume hood. In case of contact with skin or eyes, rinse immediately with plenty of water and seek medical attention. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

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References

- 1. prepchem.com [prepchem.com]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com